

Application Notes and Protocols for Preparing DMPG Vesicles by the Extrusion Method

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Compound of Interest

Compound Name: *Dimyristoyl phosphatidylglycerol*

CAS No.: 57618-28-7

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the preparation of 1,2-dimyristoyl-sn-glycero-3-phospho-(1'-rac-glycerol) (DMPG) vesicles using the extrusion method. This technique is widely employed to produce unilamellar vesicles with a controlled and homogenous size distribution, which is crucial for applications in drug delivery, membrane protein studies, and biophysical research.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Introduction

Liposome extrusion is a popular technique for downsizing multilamellar vesicles (MLVs) into large unilamellar vesicles (LUVs) or small unilamellar vesicles (SUVs) by forcing a lipid suspension through polycarbonate filters with defined pore sizes.[\[1\]](#)[\[4\]](#) This method offers several advantages, including reproducibility, the ability to control vesicle size, and applicability to a wide range of lipid compositions.[\[3\]](#)[\[5\]](#) DMPG, an anionic phospholipid, is often used in vesicle formulations to increase stability and dispersion.[\[6\]](#) The preparation of DMPG vesicles requires careful attention to temperature, as the extrusion process must be carried out above

the lipid's gel-to-liquid-crystalline phase transition temperature (T_m), which for DMPG is approximately 23°C.[6][7]

Experimental Protocols

The preparation of DMPG vesicles by extrusion involves two main stages: lipid film hydration to form MLVs, followed by the extrusion of the MLV suspension to form unilamellar vesicles of a desired size.

Protocol 1: Lipid Film Hydration

This protocol describes the formation of a thin lipid film and its subsequent hydration to form a multilamellar vesicle suspension.

Materials:

- 1,2-dimyristoyl-sn-glycero-3-phospho-(1'-rac-glycerol) (DMPG)
- Organic solvent (e.g., chloroform/methanol 2:1, v/v)[8]
- Hydration buffer (e.g., 10 mM HEPES, 2 mM NaCl, pH 7.4)[7]
- Round-bottom flask[8]
- Rotary evaporator[8]
- High-vacuum pump[8]

Procedure:

- **Lipid Dissolution:** Dissolve the desired amount of DMPG in the organic solvent mixture in a round-bottom flask. Ensure the final lipid concentration in the hydration buffer will be between 5-20 mg/mL.[8]
- **Solvent Evaporation:** Attach the flask to a rotary evaporator. Immerse the flask in a water bath set to a temperature that facilitates solvent evaporation without degrading the lipid (e.g., 40-50°C).[8] Evaporate the solvent under reduced pressure until a thin, uniform lipid film forms on the inner surface of the flask.[8]

- **Drying:** To ensure complete removal of residual organic solvent, place the flask under a high vacuum for at least 2 hours or overnight.[8][9]
- **Hydration:** a. Pre-heat the hydration buffer and the flask containing the lipid film to a temperature above the T_m of DMPG (e.g., 50°C).[7] b. Add the pre-heated hydration buffer to the flask.[8] c. Agitate the flask vigorously (e.g., by vortexing or using a bath sonicator) until the lipid film is completely detached and the solution appears milky.[8] This suspension contains multilamellar vesicles (MLVs). d. Maintain the temperature above the T_m for at least 1 hour to ensure complete hydration.[8]

Protocol 2: Vesicle Sizing by Extrusion

This protocol details the process of reducing the size and lamellarity of the MLV suspension to produce unilamellar vesicles.

Materials:

- MLV suspension from Protocol 1
- Mini-extruder device
- Polycarbonate membranes with desired pore sizes (e.g., 400 nm, 200 nm, 100 nm)[6]
- Filter supports[9]
- Gas-tight syringes
- Heating block or water bath[6]

Procedure:

- **Extruder Assembly:** Assemble the mini-extruder with the desired polycarbonate membrane, ensuring the filter supports are correctly placed.
- **Temperature Equilibration:** Pre-heat the extruder to a temperature above the T_m of DMPG (e.g., 40°C or 50°C) using a heating block.[6][7] Allow the assembled extruder to equilibrate at this temperature for at least 15 minutes.[6][10]

- **Loading the Sample:** Load the MLV suspension into one of the gas-tight syringes and carefully place it into the extruder. Place an empty syringe in the opposing slot.
- **Extrusion:** Gently and steadily push the plunger of the filled syringe to pass the lipid suspension through the polycarbonate membrane into the empty syringe. This constitutes one pass.
- **Repetitive Extrusion:** Repeat the extrusion process for a specific number of passes to achieve a homogenous vesicle size distribution. A typical extrusion series involves sequential extrusion through membranes of decreasing pore size. For example:
 - 15 passes through a 400 nm membrane[6]
 - 15 passes through a 200 nm membrane[6]
 - 31 to 41 passes through a 100 nm membrane[6][7]
- **Vesicle Collection and Storage:** Collect the final extruded vesicle solution. For immediate use, vesicles can be kept at the extrusion temperature. For longer-term storage, store at 4°C, but be mindful of the lipid's phase transition.[9] Stability should be confirmed using techniques like Dynamic Light Scattering (DLS) before use.[6]

Data Presentation

The following tables summarize quantitative data related to the preparation and characterization of DMPG-containing vesicles by the extrusion method.

Table 1: Effect of Extrusion on Vesicle Size and Polydispersity Index (PDI)

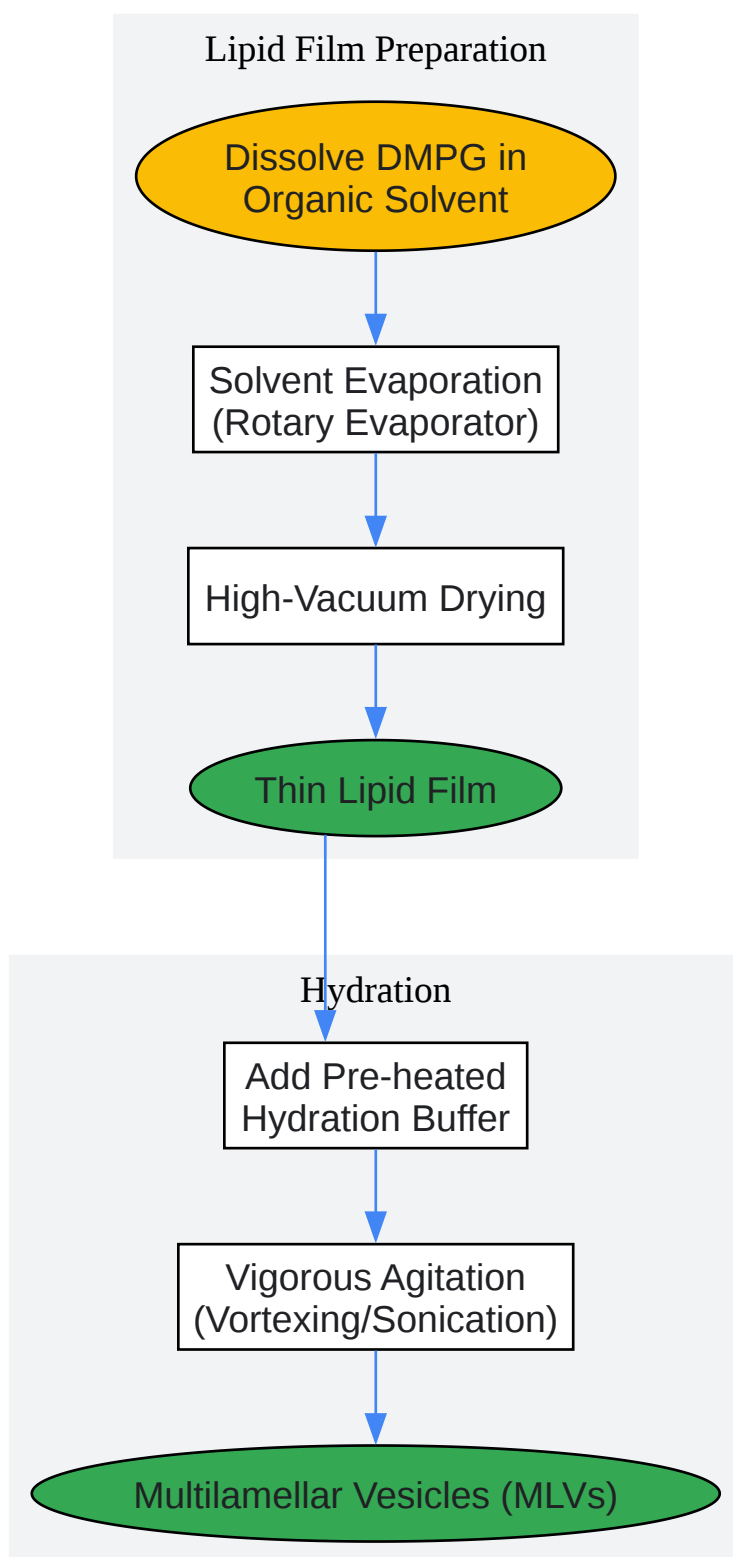
Lipid Composition	Extrusion Pore Size	Number of Passes	Mean Diameter (nm)	Polydispersity Index (PDI)	Reference
DMPC/DMPG	Unextruded	N/A	Micron-sized	Highly polydisperse	[6]
DMPC/DMPG	100 nm	41	119.9 ± 2.54	0.075 ± 0.010	[6]
DMPG	100 nm	31	Not specified	Relatively monodisperse	[7]
Egg PC	400 nm	20	~360	Not specified	[11]
Egg PC	100 nm	20	~90	Not specified	[11]
Egg PC	30 nm	20	~60	Not specified	[11]

Table 2: Influence of Extrusion Pressure on Vesicle Size

Desired Vesicle Diameter	Membrane Pore Size	Recommended Pressure	Reference
30 nm	30 nm	~500 psi	[12]
100 nm	100 nm	125 psi	[12]
400 nm	400 nm	~25 psi	[12]

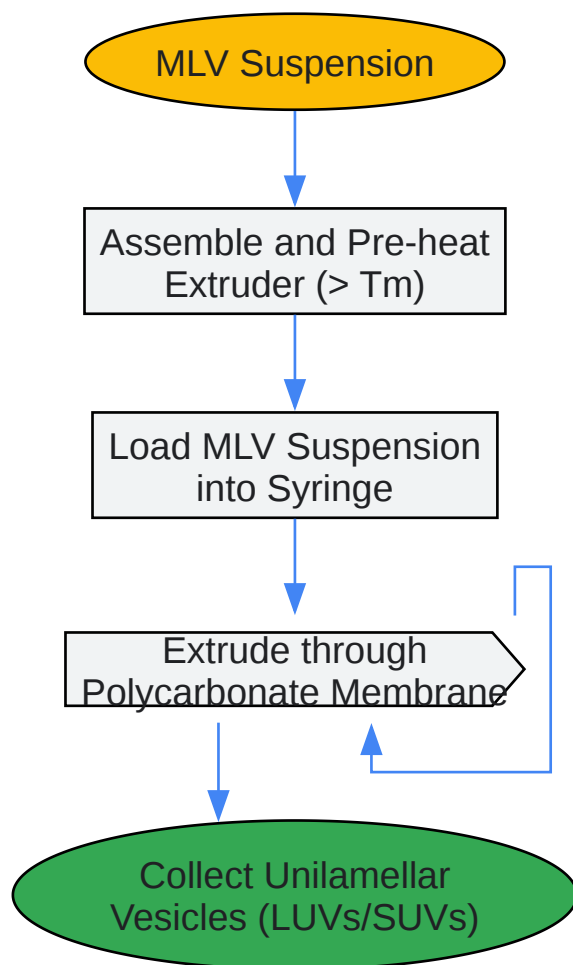
Mandatory Visualizations

The following diagrams illustrate the key experimental workflows.



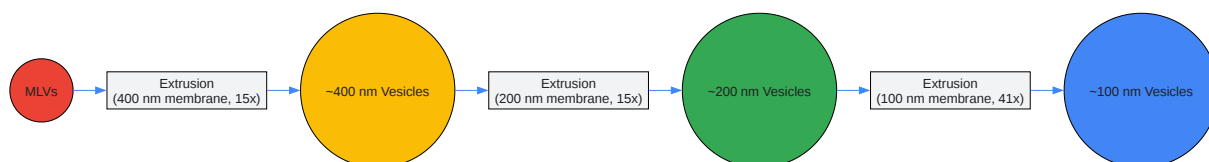
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Caption: Workflow for the preparation of multilamellar vesicles (MLVs) by the thin-film hydration method.



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Caption: General workflow for the extrusion of multilamellar vesicles to produce unilamellar vesicles.



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Caption: Sequential extrusion process to achieve a final desired vesicle size.

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